

Application Note & Protocol: A Scalable and Validated Synthesis of 4-Bromopiperidine Hydrochloride

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Compound of Interest

Compound Name: 4-Bromopiperidine hydrochloride

Cat. No.: B2480923

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Abstract

4-Bromopiperidine hydrochloride is a pivotal building block in medicinal chemistry and pharmaceutical development, serving as a key intermediate in the synthesis of numerous active pharmaceutical ingredients (APIs). Its structural motif is found in compounds targeting a wide array of conditions, from neurological disorders to infectious diseases. This document provides a comprehensive, robust, and scalable protocol for the synthesis of **4-Bromopiperidine hydrochloride**. Moving beyond a mere recitation of steps, this guide elucidates the chemical principles and safety considerations underpinning the protocol, ensuring both high yield and operational safety for researchers, scientists, and process chemists.

Introduction and Strategic Rationale

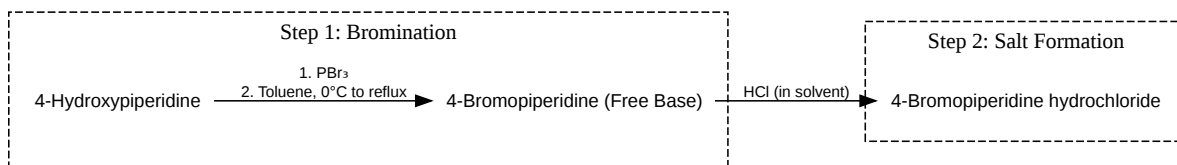
The piperidine ring is a privileged scaffold in drug discovery. The introduction of a bromine atom at the 4-position provides a versatile chemical handle for further elaboration through various cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) and nucleophilic substitutions. The hydrochloride salt form enhances the compound's stability and improves its handling characteristics compared to the free base, which can be unstable.

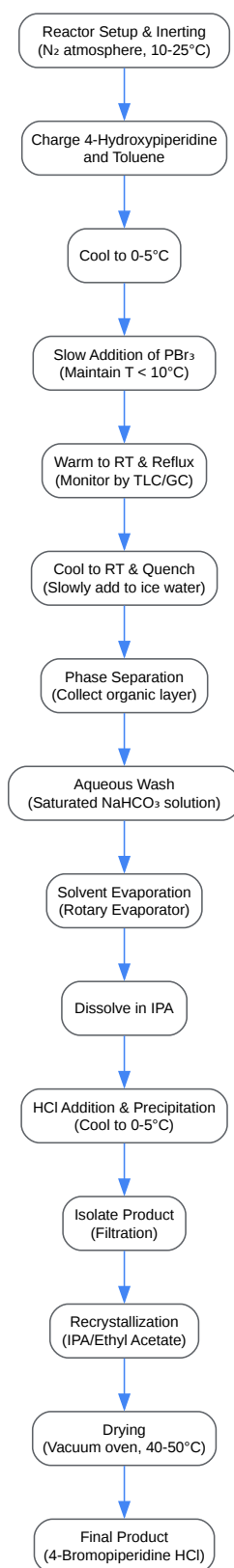
The chosen synthetic strategy involves the direct bromination of 4-hydroxypiperidine using phosphorus tribromide (PBr_3), followed by conversion to the hydrochloride salt. This route is

selected for its efficiency, high atom economy, and the ready availability of the starting materials, making it highly amenable to large-scale production.

Reaction Scheme and Mechanism

The overall transformation is a two-step process starting from 4-hydroxypiperidine.





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